

An In-depth Technical Guide to 2-(Pentyloxy)naphthalene: Discovery and History

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Compound of Interest

Compound Name: 2-(Pentyloxy)naphthalene

CAS No.: 31059-19-5

Cat. No.: B15928844

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the discovery, synthesis, and historical development of **2-(Pentyloxy)naphthalene**. While the precise historical record of its initial synthesis remains elusive in readily available literature, its preparation is reliably achieved through the well-established Williamson ether synthesis. This document details the probable synthetic methodology, collates known physical and chemical properties, and explores its primary application in the fragrance industry. The guide also addresses the current gap in knowledge regarding its specific biological activities and associated signaling pathways, highlighting areas for future research.

Introduction

2-(Pentyloxy)naphthalene is an aromatic ether characterized by a pentyloxy group attached to the second position of a naphthalene ring. Naphthalene, the simplest polycyclic aromatic hydrocarbon, consists of two fused benzene rings. The introduction of an alkoxy group, such as pentyloxy, modifies the electronic and physical properties of the naphthalene core, influencing

its reactivity and potential applications. This guide aims to provide a detailed technical resource on **2-(Pentyloxy)naphthalene** for professionals in chemical research and drug development.

Discovery and History

The specific historical details surrounding the first synthesis of **2-(Pentyloxy)naphthalene** are not well-documented in prominent scientific literature. It is highly probable that its synthesis was first achieved as part of broader investigations into the derivatization of 2-naphthol and the exploration of novel aromatic ethers. The Williamson ether synthesis, a fundamental and widely used method for preparing ethers, was developed in the mid-19th century and would have been the logical and straightforward route for its preparation from readily available starting materials.

The Gattermann reaction, another classic method for the formylation of aromatic compounds, is relevant in the broader context of naphthalene derivative synthesis but is not directly applicable to the synthesis of this specific ether.^{[1][2][3][4][5]}

Synthesis

The primary and most logical route for the synthesis of **2-(Pentyloxy)naphthalene** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a pentyl halide by the naphthoxide ion, which is generated by deprotonating 2-naphthol with a suitable base.

Reaction Principle

The synthesis proceeds in two key steps:

- **Deprotonation of 2-naphthol:** 2-Naphthol, a weakly acidic phenol, is treated with a strong base (e.g., sodium hydroxide or potassium carbonate) to form the sodium or potassium 2-naphthoxide salt. This salt is a potent nucleophile.
- **Nucleophilic Substitution (SN₂):** The 2-naphthoxide ion then attacks the primary pentyl halide (e.g., 1-bromopentane or 1-iodopentane) in a bimolecular nucleophilic substitution (SN₂) reaction, displacing the halide ion to form the **2-(pentyloxy)naphthalene** ether.

Caption: Williamson Ether Synthesis of **2-(Pentyloxy)naphthalene**.

Experimental Protocol (Proposed)

The following is a proposed experimental protocol for the synthesis of **2-(Pentyloxy)naphthalene**, adapted from established procedures for similar Williamson ether syntheses.

Materials:

- 2-Naphthol
- 1-Bromopentane
- Sodium Hydroxide (NaOH) or Potassium Carbonate (K_2CO_3)
- Ethanol (or other suitable solvent like DMF)
- Diethyl ether
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- **Formation of the Naphthoxide:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-naphthol in ethanol. To this solution, add a stoichiometric equivalent of powdered sodium hydroxide or an excess of potassium carbonate.
- **Reaction:** Stir the mixture at room temperature for 30 minutes to ensure complete formation of the 2-naphthoxide salt.
- **Addition of Alkyl Halide:** Add a slight excess (1.1 equivalents) of 1-bromopentane to the reaction mixture.
- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- **Work-up:** After the reaction is complete, cool the mixture to room temperature and remove the solvent under reduced pressure. Partition the residue between diethyl ether and water.
- **Extraction and Washing:** Separate the organic layer and wash it sequentially with 1 M NaOH solution, water, and brine.
- **Drying and Evaporation:** Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent to yield the crude product.
- **Purification:** The crude **2-(Pentyloxy)naphthalene** can be purified by vacuum distillation or column chromatography on silica gel.

Quantitative Data

A summary of the known quantitative data for **2-(Pentyloxy)naphthalene** is presented in the table below.^[6]

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₈ O	PubChem
Molecular Weight	214.30 g/mol	PubChem
CAS Number	31059-19-5	PubChem
Boiling Point	335 °C at 760 mmHg	LookChem
Density	1.003 g/cm ³	LookChem
Refractive Index	1.562	LookChem
XLogP3	5.3	PubChem

Spectral Data (Predicted)

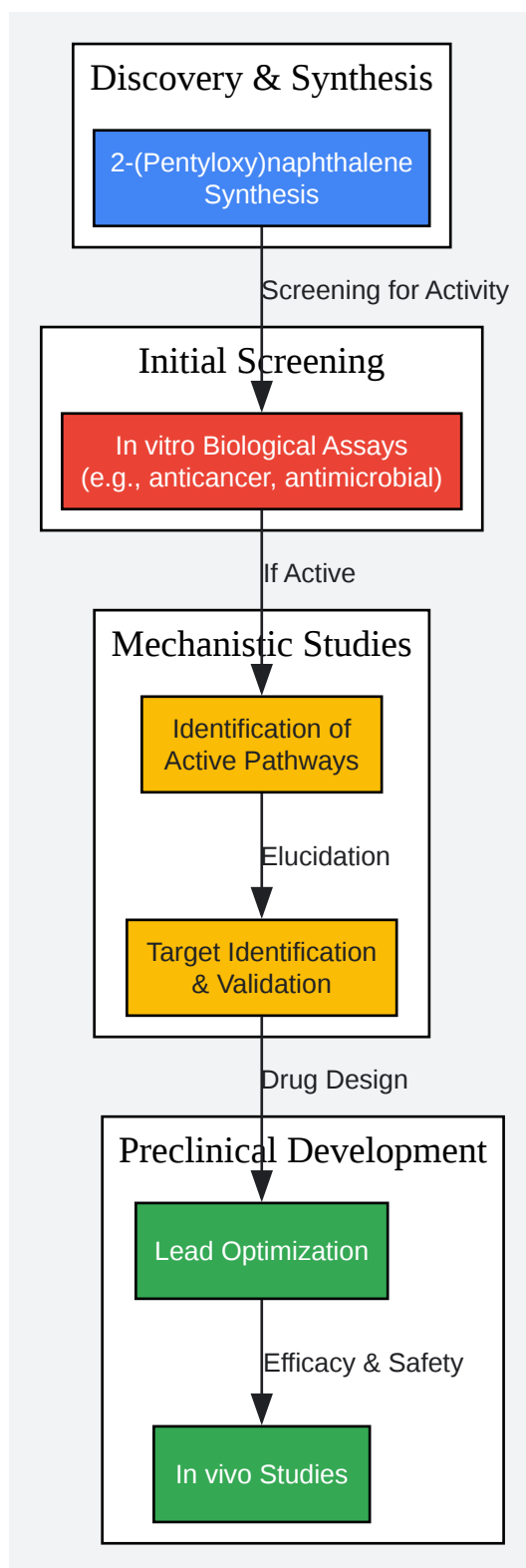
While specific, experimentally obtained spectra for **2-(Pentyloxy)naphthalene** are not readily available in public databases, the expected spectral characteristics can be predicted based on its structure and data from analogous compounds.

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the naphthalene ring system, likely in the range of 7.1-7.8 ppm. The protons of the pentyloxy group would appear in the upfield region, with the triplet for the terminal methyl group around 0.9 ppm, a multiplet for the three methylene groups between 1.3-1.8 ppm, and a triplet for the methylene group attached to the oxygen at approximately 4.0 ppm.
- ^{13}C NMR: The carbon NMR spectrum would display signals for the ten aromatic carbons of the naphthalene ring, with the carbon attached to the oxygen being the most deshielded of the substituted ring. The five carbons of the pentyl group would appear in the aliphatic region of the spectrum.
- IR Spectroscopy: The infrared spectrum would be characterized by strong C-O-C stretching vibrations of the ether linkage in the region of 1250-1000 cm^{-1} . Aromatic C-H stretching vibrations would be observed above 3000 cm^{-1} , and C=C stretching vibrations of the aromatic ring would appear in the 1600-1450 cm^{-1} region.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak (M^+) at $m/z = 214$. Fragmentation would likely involve cleavage of the ether bond, leading to characteristic fragment ions.

Biological Activity and Applications

The primary documented application of **2-(Pentyloxy)naphthalene** is in the fragrance and perfume industry.^{[7][8][9]} Like other 2-alkoxynaphthalenes, it possesses a pleasant, floral, and slightly fruity aroma. These compounds are valued for their substantivity and fixative properties in fragrance formulations.

There is a significant lack of detailed research into the specific biological activities of **2-(Pentyloxy)naphthalene** beyond its olfactory properties. While some naphthalene derivatives have been investigated for a wide range of pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial effects, no such studies have been specifically reported for the pentyloxy derivative.^{[10][11][12][13][14][15][16]}



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Caption: A logical workflow for investigating the biological activity of **2-(Pentyloxy)naphthalene**.

Future Directions

The existing knowledge on **2-(Pentyloxy)naphthalene** is largely confined to its synthesis and use as a fragrance ingredient. There is a clear opportunity for further research to explore its potential biological activities. Future studies could focus on:

- **Systematic Biological Screening:** Evaluating the compound against a panel of cancer cell lines, bacterial strains, and fungal species to identify any potential therapeutic properties.
- **Enzyme Inhibition Assays:** Investigating its ability to inhibit key enzymes involved in disease pathways.
- **Pharmacokinetic and Toxicological Studies:** Determining its absorption, distribution, metabolism, excretion (ADME), and toxicity profiles to assess its drug-like properties.
- **Structure-Activity Relationship (SAR) Studies:** Synthesizing and testing a series of related 2-alkoxynaphthalenes to understand how the nature of the alkyl chain influences biological activity.

Conclusion

2-(Pentyloxy)naphthalene is a readily accessible aromatic ether with established applications in the fragrance industry. While its discovery and early history are not well-defined, its synthesis via the Williamson ether synthesis is straightforward. This technical guide has consolidated the available information on its properties and synthesis. The significant gap in the understanding of its biological activity presents a promising area for future research, with the potential for the discovery of novel therapeutic applications for this and related naphthalene derivatives.

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